

# Technical Guide: Proper Disposal Procedures for 5-Hydroxymethyltolterodine-d5

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## Compound of Interest

Compound Name: 5-Hydroxymethyltolterodine-d5

Cat. No.: B1164105

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## Executive Summary & Immediate Safety Directive

**5-Hydroxymethyltolterodine-d5** (5-HMT-d5), also known as Desfesoterodine-d5, is a stable isotope-labeled metabolite used primarily as an internal standard in bioanalysis.<sup>[1][2]</sup> While often handled in milligram quantities, its classification as a pharmacologically active metabolite with reproductive toxicity and aquatic toxicity potentials mandates strict adherence to "Zero Discharge" protocols.

**Core Directive:** Under no circumstances should 5-HMT-d5 or its residues be discharged into sanitary sewer systems.<sup>[1][2]</sup> All disposal must occur via high-temperature incineration through a licensed hazardous waste contractor.<sup>[2]</sup>

## Compound Characterization & Hazard Profile

To design an effective disposal protocol, one must understand the physicochemical behavior and biological risks of the compound. 5-HMT-d5 retains the toxicological profile of its non-deuterated parent (5-Hydroxymethyltolterodine/Desfesoterodine).<sup>[1][2]</sup>

## Physicochemical & Toxicological Data

Property	Data	Operational Implication
Compound Name	5-Hydroxymethyltolterodine-d5	Identify on all waste tags.[2]
Parent CAS	207679-81-0 (Free Base)	Use parent CAS for waste profiling if d5 CAS is unrecognized by vendor.[2]
Molecular Weight	~346.5 g/mol (varies by salt)	Heavy isotope (+5 Da shift).[2]
Solubility	Soluble in MeOH, DMSO, Acetonitrile	Water alone is insufficient for decontamination. Use organic solvents first.
LogD (pH 7.4)	-0.74 [1]	Moderate polarity; partitions into aqueous phases but requires solvent for complete removal.[1][2]
Hazard Codes	H361 (Suspected Repr.[1][2] Tox) H411 (Toxic to Aquatic Life)	Requires segregation from general trash; strictly no drain disposal.[2]

## The Deuterium Factor

The substitution of hydrogen with deuterium ( $^2\text{H}$ ) increases the bond strength (Kinetic Isotope Effect) but does not alter the waste classification.[2] Regulatory bodies (EPA, ECHA) treat deuterated standards identically to their non-labeled counterparts regarding hazardous waste coding [2].

## Regulatory Framework & Waste Classification

Proper classification ensures compliance with the US Resource Conservation and Recovery Act (RCRA) and EU Waste Framework Directive.

### United States (RCRA)[2]

- Classification: Not P-listed or U-listed.

- Designation: Unless the formulation is ignitable (e.g., in solution), it is typically classified as Non-RCRA Regulated Hazardous Waste (NRHW) or "Pharm Waste."[\[2\]](#)
- Best Practice: Manage as RCRA Hazardous due to the H361 (Reproductive Toxicity) characteristic to ensure incineration.[\[2\]](#)

## European Union (EWC)[\[1\]](#)[\[2\]](#)

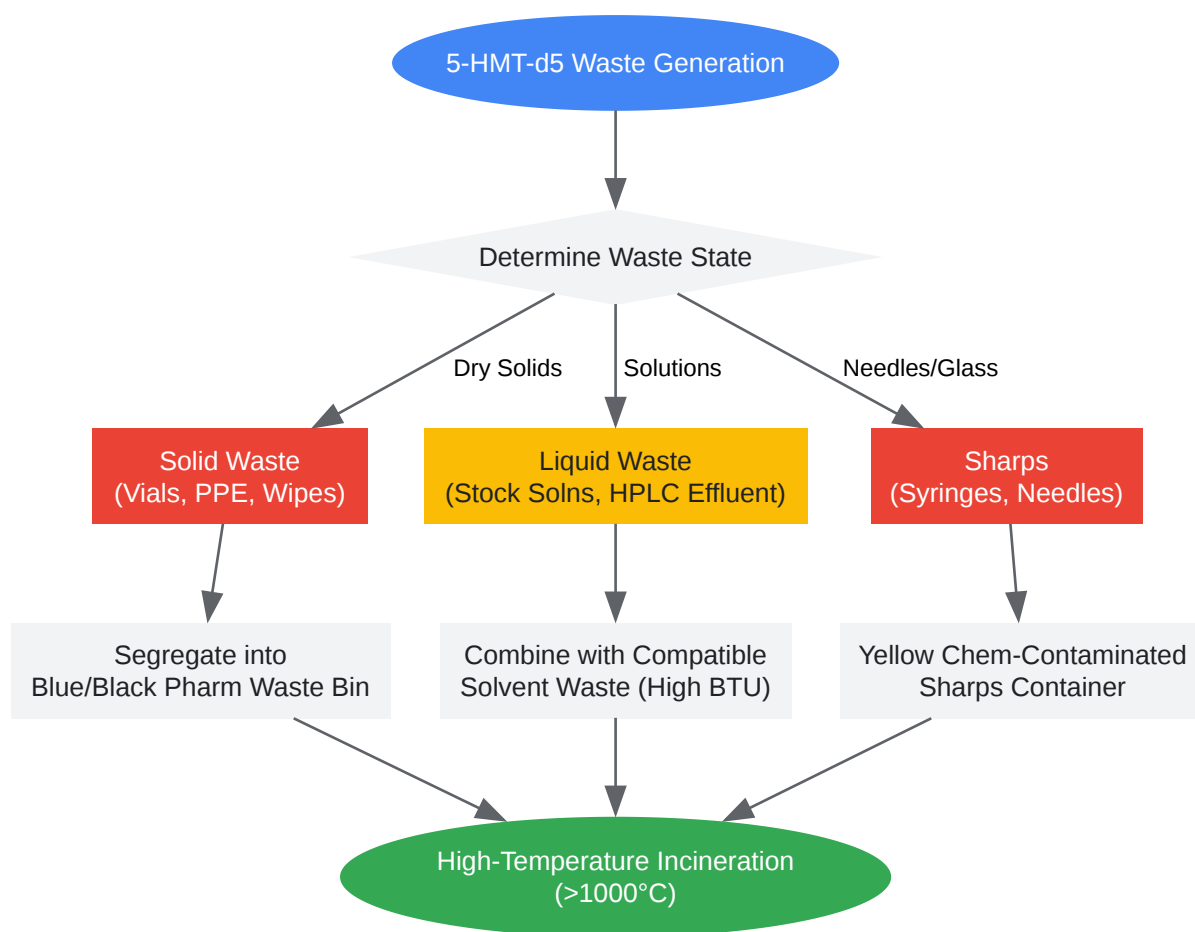
- Code:18 01 08\* (Cytotoxic and cytostatic medicines) is recommended due to the reproductive toxicity potential.[\[2\]](#)
- Alternative:18 01 09 (Medicines other than those mentioned in 18 01 08) if a risk assessment deems it non-cytotoxic/static, but incineration remains the required disposal route.

## Operational Disposal Protocol

This protocol utilizes a "Cradle-to-Grave" tracking approach.[\[1\]](#)[\[2\]](#)

## Workflow Visualization

The following decision tree illustrates the segregation logic for 5-HMT-d5 waste streams.



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Figure 1: Decision tree for segregating 5-HMT-d5 waste streams to ensure incineration.

## Step-by-Step Procedures

### A. Solid Waste (Vials, PPE, Weighing Boats)

- Segregation: Do not place in "General Trash" or "Biohazard" (Red Bag) waste, as autoclaving does not destroy the chemical.
- Containerization: Place all solid waste into a rigid, leak-proof container labeled "Hazardous Pharmaceutical Waste - Incinerate Only."
- Labeling: Tag must list "**5-Hydroxymethyltolterodine-d5**" and "Reproductive Toxin."[\[2\]](#)

### B. Liquid Waste (HPLC Effluent, Expired Stocks)[\[2\]](#)

- Compatibility: 5-HMT-d5 is compatible with standard organic waste streams (Methanol/Acetonitrile).[1][2]
- Collection: Collect in High-Density Polyethylene (HDPE) or glass carboys.
- Mixtures: If the liquid contains >0.1% 5-HMT-d5, the entire carboy should be tagged as hazardous pharmaceutical waste.[2]
- Prohibition: NEVER pour down the sink. The compound is toxic to aquatic life (H411) and difficult to remove in municipal water treatment [3].

## C. Decontamination of Glassware & Spills

Since 5-HMT-d5 has a LogD of ~0.74 and moderate lipophilicity:

- Primary Solubilization: Rinse glassware/spill area with Methanol or Acetonitrile first.[1][2] Water alone may leave residue.
- Secondary Wash: Follow with a soap and water wash.
- Material Disposal: Collect all solvent rinses into the liquid waste carboy. Dispose of paper towels from spill cleanup as Solid Pharmaceutical Waste (see Section A).[2]

## Emergency Response

- Spill: Isolate the area.[1][3] Wear double nitrile gloves and a lab coat. Absorb liquid with vermiculite or chem-pads.[1][2] Clean area with Methanol.[1][4]
- Exposure:
  - Skin: Wash with soap and water for 15 minutes.[1]
  - Eye:[1][5] Rinse with water for 15 minutes.[1][6]
  - Inhalation:[1][3][5] Move to fresh air.[1][3][5][6] Seek medical attention immediately, referencing the potential for antimuscarinic effects (dry mouth, blurred vision) [4].

## References

- UroToday.Lipophilicity of 5-Hydroxymethyl Tolterodine, the Active Metabolite of Fesoterodine. [1] Available at: [\[Link\]](#)[2]
- National Institutes of Health (NIH).NIH Drain Discharge Guide.[1][2][7] Available at: [\[Link\]](#)[2]

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## Sources

- [1. clearsynth.com](https://clearsynth.com) [[clearsynth.com](https://clearsynth.com)]
- [2. Desfesoterodine fumarate | C<sub>26</sub>H<sub>35</sub>NO<sub>6</sub> | CID 9825360 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Desfesoterodine-fumarate) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- [3. cdn.pfizer.com](https://cdn.pfizer.com) [[cdn.pfizer.com](https://cdn.pfizer.com)]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- [5. kmpharma.in](https://kmpharma.in) [[kmpharma.in](https://kmpharma.in)]
- [6. fishersci.be](https://fishersci.be) [[fishersci.be](https://fishersci.be)]
- [7. nems.nih.gov](https://nems.nih.gov) [[nems.nih.gov](https://nems.nih.gov)]
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